

Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 2-Methoxybiphenyl

CAS No.: 26445-85-2

Cat. No.: B7769405

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2-Methoxybiphenyl, also known as o-Phenylanisole, is an organic intermediate used in various chemical syntheses.^{[1][2]} Understanding its physical and chemical properties is fundamental to its safe handling. The compound is generally stable under normal temperatures and pressures.^[2]

Table 1: Physicochemical Data for **2-Methoxybiphenyl**

Property	Value	Source(s)
CAS Number	86-26-0	[3]
Molecular Formula	C ₁₃ H ₁₂ O	[1][3]
Molecular Weight	184.23 g/mol	[1][3]
Appearance	White to slightly yellow powder, lump, or clear liquid after melting.[1][2]	[1][2]
Melting Point	30-33 °C (lit.)	[1][4]
Boiling Point	274 °C (lit.)	[1][4]
Density	1.023 g/mL at 25 °C (lit.)	[1][2][4]
Flash Point	>230 °F (>110 °C)	[1][2]
Water Solubility	Insoluble	[1][5]
Solubility	Soluble in toluene	[1][5]

Causality Insight: The low melting point (30-33 °C) is a critical handling consideration. In warmer laboratory environments, this compound may exist as a liquid, altering spill risks and handling procedures compared to its solid form. Its high flash point classifies it as combustible but not highly flammable, meaning it requires preheating to ignite.[2][6]

Hazard Identification and Risk Assessment

There is conflicting information regarding the GHS classification of **2-Methoxybiphenyl**. Some sources classify it as non-hazardous[3][7], while others indicate it may cause skin, eye, and respiratory irritation, and may be harmful if swallowed (GHS07)[1][8][9][10].

Authoritative Stance: Given the discrepancies, a conservative approach is mandated. Researchers must handle **2-Methoxybiphenyl** as a potentially hazardous substance. The "Precautionary Principle" dictates that where scientific certainty is lacking, risk-averse measures should be adopted.

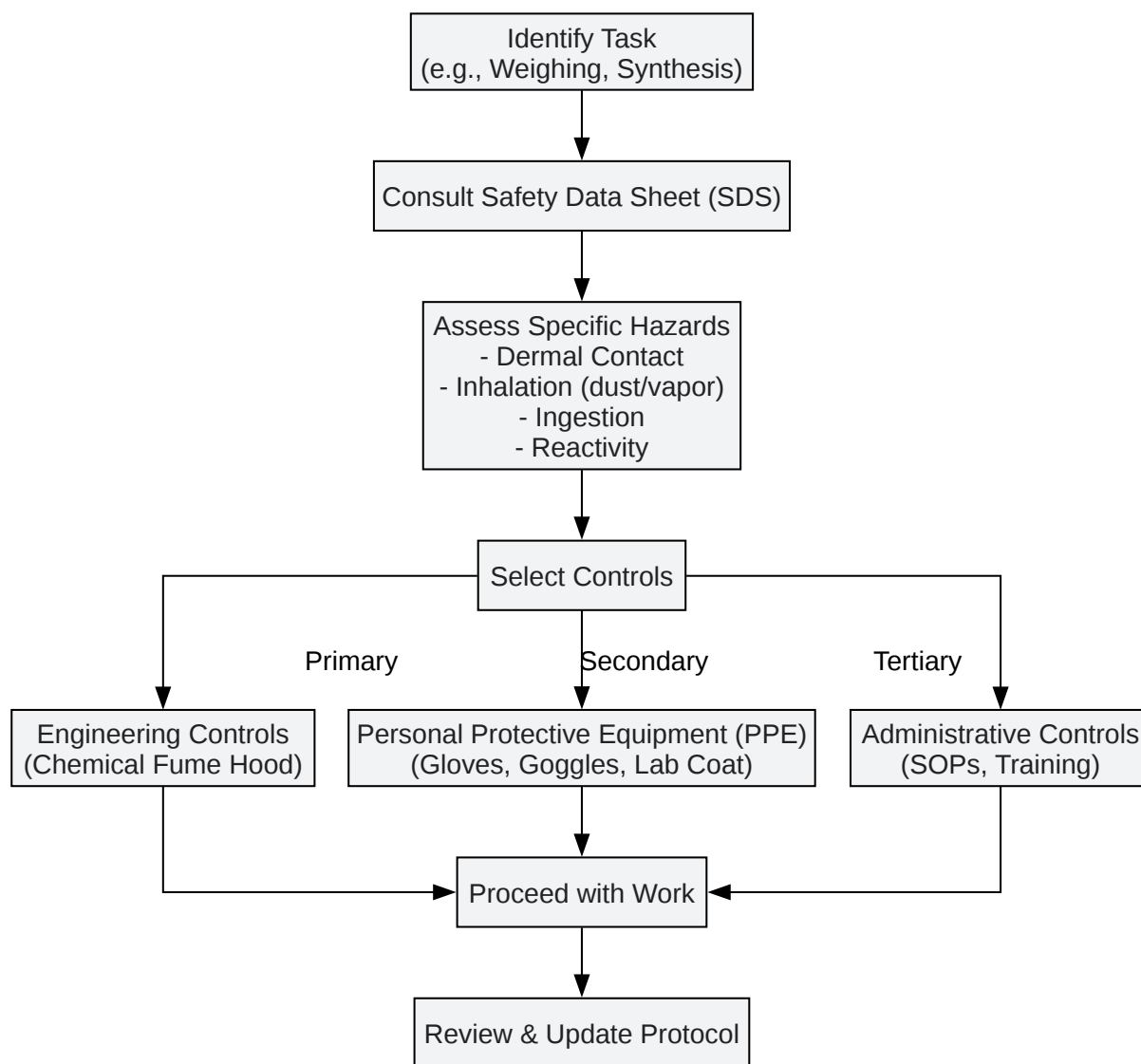
- Potential Hazards:

- Skin Irritation (H315): May cause skin irritation upon contact.[8][10]
- Eye Irritation (H319): Can cause serious eye irritation.[8][9][10]
- Respiratory Irritation (H335): Inhalation of dust or fumes may irritate the respiratory tract.
[9][10]
- Ingestion (H302): Moderately toxic and may be harmful if swallowed.[1][11]

NFPA 704 Diamond: The National Fire Protection Association (NFPA) 704 rating for **2-Methoxybiphenyl** is as follows[1]:

- Health (Blue): 1 - Can cause significant irritation.[6]
- Flammability (Red): 1 - Must be preheated before ignition can occur.[6]
- Instability/Reactivity (Yellow): 0 - Normally stable.[6]
- Special (White): (none)

The following diagram illustrates the essential workflow for conducting a risk assessment before handling **2-Methoxybiphenyl**.



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Caption: Risk assessment workflow for handling **2-Methoxybiphenyl**.

Exposure Controls and Personal Protection

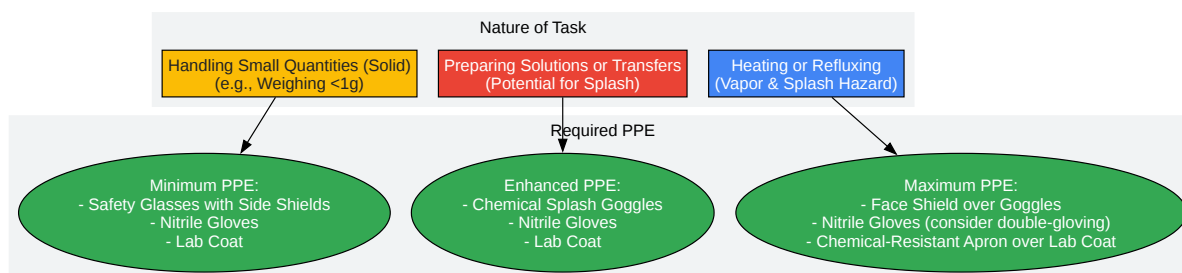
Effective exposure control is a multi-layered system prioritizing engineering controls, supplemented by appropriate Personal Protective Equipment (PPE).

Engineering Controls

- Ventilation: Always handle **2-Methoxybiphenyl** in a well-ventilated area. A chemical fume hood is required when heating the substance, generating dust, or handling large quantities to prevent inhalation of vapors or particulates.[7][12]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[10][12]

Personal Protective Equipment (PPE)

The selection of PPE is contingent on the specific laboratory procedure being performed. The following diagram provides a logical framework for PPE selection.



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Caption: Logic diagram for selecting appropriate PPE.

- Eye and Face Protection: Wear safety glasses with side shields or tightly fitting safety goggles.[11][13] For tasks with a significant splash hazard, such as transferring large

volumes or cleaning spills, a face shield should be worn in addition to goggles.[14][15]

- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are mandatory.[2][15] Inspect gloves before each use and replace them immediately if they are contaminated or show signs of degradation.[14] For prolonged or immersive contact, consult glove manufacturer compatibility charts.
 - Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[11] Ensure clothing covers all exposed skin.
- Respiratory Protection: If engineering controls are insufficient or during a large spill cleanup, a NIOSH-approved respirator may be necessary.[11] The specific type of respirator depends on the airborne concentration and should be selected by a safety professional.

Safe Handling and Experimental Protocols

Adherence to good laboratory practice is paramount.

- Avoid contact with skin, eyes, and clothing.[7]
- Do not breathe dust or vapors.[16]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[8][12]
- Keep the compound away from open flames, hot surfaces, and other sources of ignition.[12][17]

Protocol: Preparation of a 0.1 M Solution of 2-Methoxybiphenyl in Toluene

This protocol outlines the steps for safely preparing a solution, integrating the necessary safety checkpoints.

- Pre-Operation Safety Check:
 - Verify the chemical fume hood is operational (check airflow monitor).

- Ensure an appropriate fire extinguisher (Type ABC) is nearby.
- Confirm the location of the nearest eyewash station and safety shower.
- Don the required PPE: chemical splash goggles, nitrile gloves, and a lab coat.
- Weighing the Compound:
 - Perform all weighing operations on a tared weigh boat inside the chemical fume hood to contain any dust.
 - If the compound is solid, use a spatula to carefully transfer the desired amount. Avoid creating airborne dust.
 - If the compound has melted, use a pipette to transfer the liquid.
 - Close the primary container immediately after dispensing.
- Dissolution:
 - Place a volumetric flask containing a stir bar on a magnetic stir plate inside the fume hood.
 - Add approximately half of the required volume of toluene to the flask.
 - Carefully add the weighed **2-Methoxybiphenyl** to the solvent.
 - Turn on the stirrer and allow the compound to dissolve completely.
 - Once dissolved, add toluene to the calibration mark. Cap the flask and invert several times to ensure homogeneity.
- Post-Operation:
 - Label the flask clearly with the compound name, concentration, solvent, date, and your initials.
 - Clean the spatula and weigh boat with a solvent-moistened wipe inside the fume hood and dispose of the wipe as hazardous waste.

- Wipe down the work surface in the fume hood.
- Remove gloves using the proper technique (without touching the outer surface) and dispose of them in the designated hazardous waste container.
- Wash hands thoroughly with soap and water.

Storage and Incompatibility

Proper storage is crucial for maintaining chemical integrity and preventing hazardous situations.

- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[11][12]} Room temperature storage is generally acceptable.^[11] Keep away from direct sunlight.^[11]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.^[11] While specific reaction data is limited, compounds of this type can react exothermically with strong oxidizers, posing a fire or explosion risk.

Emergency Procedures

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.^[17] Remove contact lenses if present and easy to do.^[9] Seek immediate medical attention.^[17]
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing.^{[11][17]} If skin irritation occurs, get medical advice.^[9]
- **Inhalation:** Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.^{[11][17]} Seek medical attention.
- **Ingestion:** Do NOT induce vomiting.^[17] Clean mouth with water and call a physician or poison control center immediately.^{[11][17]}

Spills and Accidental Release

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Control Ignition Sources: Remove all sources of ignition from the area.[12][17]
- Containment & Cleanup:
 - Solid Spill: Avoid creating dust.[11] Gently sweep or mechanically take up the material and place it into a suitable, labeled container for disposal.[11]
 - Liquid Spill: Use an inert, non-combustible absorbent material (e.g., sand, vermiculite) to contain the spill.[12] Scoop the absorbed material into a labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[11]
- Waste Disposal: All cleanup materials must be disposed of as hazardous waste.

Disposal Considerations

All waste containing **2-Methoxybiphenyl**, including empty containers and contaminated materials, must be treated as hazardous waste. Disposal must be conducted in accordance with all applicable federal, state, and local regulations.[7] Engage a licensed professional waste disposal service to manage chemical waste.[18] Do not allow the product to enter drains or surface water.[8][17]

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